

Proper Disposal of ChloraPrep™: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Chloraprep

CAS No.: 74194-72-2

Cat. No.: B12795274

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Ensuring the safe and compliant disposal of **Chloraprep**™ (2% w/v chlorhexidine gluconate and 70% v/v isopropyl alcohol) is critical for maintaining a safe laboratory environment and adhering to regulatory standards.^[1] Due to its flammability, specific procedures must be followed for the disposal of both used and unused applicators, as well as for managing spills.^[1]^[2]^[3]

Waste Classification

Chloraprep™ is characterized as a flammable liquid.^[2]^[4] The U.S. Environmental Protection Agency (EPA) classifies ignitable hazardous wastes with the code D001 under the Resource Conservation and Recovery Act (RCRA).^[5] Therefore, **Chloraprep**™ waste must be managed as hazardous waste.

Waste Stream	Classification	Primary Hazard	Disposal Consideration
Used ChloraPrep™ Applicators	Clinical Waste, Hazardous Waste (Ignitable)	Flammability, Potential Biohazard	Dispose of in a designated clinical or hazardous waste container.[1][6]
Unused/Expired ChloraPrep™	Hazardous Waste (Ignitable)	Flammability	Dispose of in accordance with local, state, and federal regulations for hazardous waste.
ChloroPrep™ Spills	Hazardous Waste (Ignitable)	Flammability	Absorb with inert material and dispose of as hazardous waste.[2][7]

Disposal Procedures

Used Applicators:

- Immediate Disposal: After a single use, immediately discard the applicator.[8]
- Designated Waste Container: Place the used applicator in a designated clinical waste bin or a container specifically marked for flammable hazardous waste.[1][6]
- Avoid General Trash: Do not dispose of used applicators in the regular trash, as the flammable nature of the residual solution poses a fire risk.[1][2]

Unused and Expired Applicators:

Unused or expired **ChloroPrep™** applicators must be disposed of as hazardous waste due to their ignitability.

- Segregation: Keep unused and expired applicators separate from general waste.

- Hazardous Waste Collection: Place them in a designated hazardous waste container that is properly labeled for flammable liquids.
- Professional Disposal: Arrange for collection by a licensed hazardous waste disposal company.

Spill Management:

In the event of a **ChloraPrep**™ spill, prompt and appropriate action is necessary to mitigate fire hazards and ensure safety.

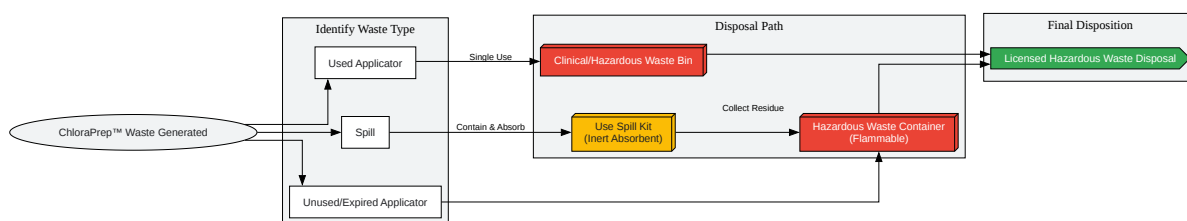
- Small Spills:
 - Ventilation: Ensure the area is well-ventilated to disperse flammable vapors.[\[2\]](#)[\[7\]](#)
 - Ignition Sources: Eliminate all nearby sources of ignition, such as open flames, sparks, and hot surfaces.[\[2\]](#)[\[7\]](#)
 - Absorption: Use an inert absorbent material, such as sand or earth, to soak up the spill.
 - Collection: Collect the absorbed material into a suitable, labeled container for hazardous waste.[\[7\]](#)
 - Cleaning: Clean the spill area with water.[\[7\]](#)
- Large Spills:
 - Evacuation: Evacuate non-essential personnel from the immediate area.
 - Ventilation and Ignition Source Control: Ensure the area is well-ventilated and all ignition sources are removed.[\[2\]](#)[\[7\]](#)
 - Containment: If possible and without risk, stop the flow of the material.[\[7\]](#)
 - Absorption: Use a non-combustible absorbent material to contain and soak up the spill.
 - Professional Assistance: Contact your institution's environmental health and safety department or a professional hazardous waste management service for cleanup and

disposal.

Experimental Protocols Cited

The disposal procedures outlined are based on safety data sheets and manufacturer guidelines, which do not cite specific experimental protocols but rather establish safety and compliance procedures.

Disposal Workflow



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